

# Navigating Urban Healthscapes: A Guide to Public Health Needs Assessment in Japanese Cities

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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[City, Japan] – [Date] – In an effort to provide researchers, scientists, and drug development professionals with a comprehensive understanding of public health needs assessment in Japan, this document outlines the key methodologies, data sources, and conceptual frameworks utilized in Japanese cities. These application notes and protocols are designed to offer a detailed guide for those seeking to engage with and understand the landscape of public health in urban Japan.

## Introduction: The Foundation of Public Health Assessment in Japan

The assessment of public health needs in Japanese cities is a structured process, primarily guided by national legislation and implemented at the municipal level. The Community Health Act and the Health Promotion Act form the legal backbone of these activities. The Community Health Act defines the roles of public health centers (hokenjo) in collecting data and providing technical expertise, while the Health Promotion Act mandates that municipalities formulate local health promotion plans.<sup>[1][2][3][4][5][6][7][8][9][10][11][12]</sup>

A cornerstone of this process is the Community Health and Health Promotion Business Report (地域保健・健康増進事業報告), an annual data collection system mandated by the national government.<sup>[13][14][15][16][17]</sup> This report gathers a wide range of quantitative data from

municipalities and public health centers across Japan, providing a comprehensive dataset for assessing public health needs and evaluating the effectiveness of interventions.

## Core Methodologies for Public Health Needs Assessment

Japanese municipalities employ a variety of methods to assess the health needs of their populations, often combining quantitative data analysis with qualitative community engagement. These assessments inform the development of multi-year Health Promotion Plans (健康増進計画), such as "Healthy Yokohama 21" and "Sukoyaka Osaka 21."[\[4\]](#)[\[18\]](#)

### Quantitative Data Collection and Analysis

The primary source of quantitative data is the Community Health and Health Promotion Business Report. This report encompasses a wide array of indicators across various domains of public health.

Experimental Protocol: Data Collection via the Community Health and Health Promotion Business Report

- Reporting Entities: All municipalities and public health centers in Japan are obligated to report data annually to the Ministry of Health, Labour and Welfare (MHLW).[\[13\]](#)
- Data Categories: The report is broadly divided into two main sections:
  - Community Health Section: This includes data on maternal and child health (e.g., number of maternal and child health handbook issuances, infant health check-ups), mental health, infectious disease control, and other services primarily provided by public health centers.
  - Health Promotion Section: This section focuses on lifestyle-related disease prevention and health promotion activities conducted by municipalities. Key data points include cancer screenings, specific health check-ups (tokutei kenshin), and health education programs.
- Data Submission: Data is compiled and submitted electronically by each municipality and public health center to the prefectural government, which then submits the aggregated data to the MHLW.

- **Data Dissemination:** The MHLW compiles the data into a national report, which is publicly available through the e-Stat portal, Japan's official government statistics database. This allows for comparisons between municipalities and trend analysis over time.

Table 1: Selected Key Indicators from the Community Health and Health Promotion Business Report (FY2022)

Category	Indicator	National Total (FY2022)
Maternal and Child Health	Number of Maternal and Child Health Handbooks Issued	975,931
3-4 Month Old Infant Health Check-up Rate	98.7%	
1.5 Year Old Child Health Check-up Rate	96.5%	
3 Year Old Child Health Check-up Rate	96.2%	
Cancer Screenings	Gastric Cancer Screening (Stomach X-ray) 受診者数	3,853,268
Lung Cancer Screening (Chest X-ray) 受診者数	10,188,141	
Colorectal Cancer Screening (Fecal Occult Blood Test) 受診者数	8,984,321	
Breast Cancer Screening (Mammography) 受診者数	4,217,811	
Cervical Cancer Screening 受診者数	4,141,833	
Specific Health Check-ups	Number of Individuals Undergoing Specific Health Check-ups	29,880,000
Rate of Undergoing Specific Health Check-ups	56.5%	

Source: Ministry of Health, Labour and Welfare, FY2022 Community Health and Health Promotion Business Report

## Conceptual Frameworks for Community Assessment

In addition to quantitative data analysis, Japanese public health professionals utilize several conceptual models to guide their community assessment and intervention planning.

This model emphasizes the partnership between public health nurses and the community. It views the community as a dynamic entity with various interacting subsystems.

#### Experimental Protocol: Application of the Community-as-Partner Model

- **Community Assessment Wheel:** The assessment begins with the "community core," which represents the history, demographics, values, and beliefs of the community. This is surrounded by eight interacting subsystems:
  - Physical environment
  - Education
  - Safety and transportation
  - Politics and government
  - Health and social services
  - Communication
  - Economics
  - Recreation
- **Data Collection:** Public health nurses gather both quantitative data (from sources like the Community Health and Health Promotion Business Report) and qualitative data (through community meetings, interviews with key informants, and direct observation) for each of the eight subsystems.
- **Analysis and Diagnosis:** The collected information is analyzed to identify the community's strengths and stressors. This leads to the formulation of community health diagnoses.
- **Planning and Intervention:** In collaboration with community members, public health nurses develop and implement interventions that build on community strengths to address the

identified health needs.

- Evaluation: The effectiveness of the interventions is evaluated in partnership with the community.

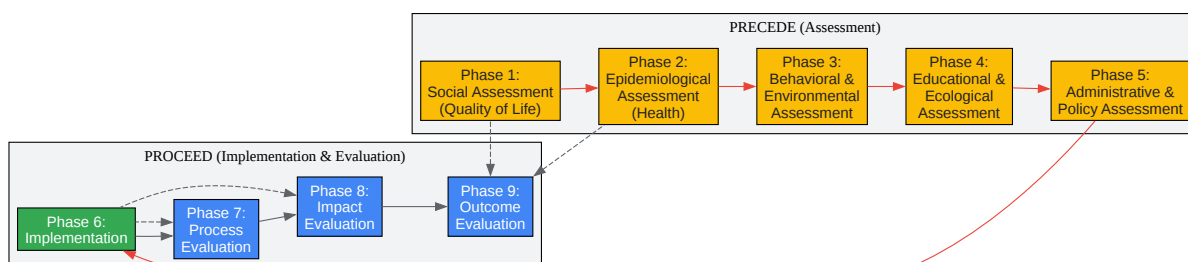
**Diagram 1:** The Community-as-Partner Model Workflow.

This comprehensive model provides a structured framework for planning, implementing, and evaluating health promotion programs. It is often used in the development of municipal Health Promotion Plans.

Experimental Protocol: Application of the PRECEDE-PROCEED Model

The model consists of nine phases:

- PRECEDE (Phases 1-5): Assessment
  - Social Assessment: Identify the community's perceived needs and quality of life concerns.
  - Epidemiological Assessment: Identify the specific health problems contributing to the social problems identified in Phase 1. Utilize data from the Community Health and Health Promotion Business Report and other vital statistics.
  - Behavioral and Environmental Assessment: Identify the behavioral and environmental factors that contribute to the health problems.
  - Educational and Ecological Assessment: Identify the predisposing, reinforcing, and enabling factors that influence the behaviors and environmental conditions.
  - Administrative and Policy Assessment: Assess the administrative and policy resources and barriers to intervention.
- PROCEED (Phases 6-9): Implementation and Evaluation
  - 6. Implementation: Develop and implement the health promotion program.
  - 7. Process Evaluation: Evaluate the implementation process.
  - 8. Impact Evaluation: Assess the immediate impact of the program on the predisposing, reinforcing, and enabling factors.
  - 9. Outcome Evaluation: Evaluate the long-term effects of the program on the health problems and quality of life.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)